

# Chloromethyl Thiocyanate: A Comprehensive Technical Guide to its Synthesis and Properties

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## Compound of Interest

Compound Name: Chloromethyl thiocyanate

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## Abstract

**Chloromethyl thiocyanate** (CMTc) is a versatile reagent in organic synthesis, primarily utilized for the introduction of the chloromethyl group and as a precursor for various functionalized thiocyanates and heterocyclic compounds. This document provides a detailed overview of its chemical properties, synthesis methodologies, and relevant experimental protocols. Quantitative data is presented in a structured format for clarity, and a logical workflow of its synthesis is visualized.

## Chemical Properties and Formula

**Chloromethyl thiocyanate** is a colorless to pale yellow liquid. It is recognized for its utility as a cross-linking agent in organic chemistry.<sup>[1]</sup> The fundamental chemical and physical properties of **Chloromethyl thiocyanate** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C <sub>2</sub> H <sub>2</sub> ClNS	[1][2][3]
Molecular Weight	107.56 g/mol	[1][2][3]
CAS Number	3268-79-9	[1][3]
Linear Formula	ClCH <sub>2</sub> SCN	
Density	1.37 g/mL at 25 °C	
Boiling Point	185 °C (1013 hPa)	
Flash Point	84 °C	[1][4]
Refractive Index	n <sub>20/D</sub> 1.515	
SMILES	C(SC#N)Cl	[1]

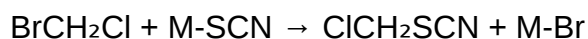
## Synthesis of Chloromethyl Thiocyanate

The synthesis of **chloromethyl thiocyanate** can be achieved through various chemical reactions. The most prominently documented method involves the reaction of bromochloromethane with a thiocyanate salt in the presence of a catalyst.[5] Alternative methods include the reaction of thiocyanic acid with chloromethyl methyl ether and the direct chlorination of thiocyanic acid.[1]

### Synthesis from Bromochloromethane

A common and effective method for producing **chloromethyl thiocyanate** is the reaction of bromochloromethane with an alkali or alkaline earth metal thiocyanate, or ammonium thiocyanate.[5] This reaction is typically carried out in an aqueous medium with an onium salt acting as a phase-transfer catalyst.[5]

The general reaction is as follows:



Where M can be Na<sup>+</sup>, K<sup>+</sup>, NH<sub>4</sub><sup>+</sup>, or other similar cations.

The table below summarizes the quantitative data from representative syntheses using this method.<sup>[5]</sup>

Thiocyanate Salt	Catalyst	Reaction Time (hours)	Yield (%)
Sodium Thiocyanate	Tetraphenyl phosphonium bromide	5.5	69.8
Ammonium Thiocyanate	Benzyl triethyl ammonium chloride	5	71.0
Calcium Thiocyanate trihydrate	Benzyl triethyl ammonium chloride	10	72.5

## Experimental Protocols

The following are detailed experimental protocols for the synthesis of **chloromethyl thiocyanate** from bromochloromethane.

### Protocol Using Sodium Thiocyanate

Materials:

- Bromochloromethane (2 moles)
- Sodium thiocyanate (2 moles)
- Water (200 grams)
- Tetraphenyl phosphonium bromide (8 grams)

Procedure:

- A solution of 2 moles of sodium thiocyanate in 200 grams of water is prepared.
- 2 moles of bromochloromethane are added to the solution.
- 8 grams of tetraphenyl phosphonium bromide are added as a catalyst.

- The mixture is heated to reflux and stirred intensively.
- The reaction is allowed to proceed for 5.5 hours, during which the temperature will rise to approximately 95°C.
- After the reaction is complete, the organic phase containing **chloromethyl thiocyanate** is isolated.
- The product can be further purified by vacuum distillation.<sup>[5]</sup>

## Protocol Using Ammonium Thiocyanate

### Materials:

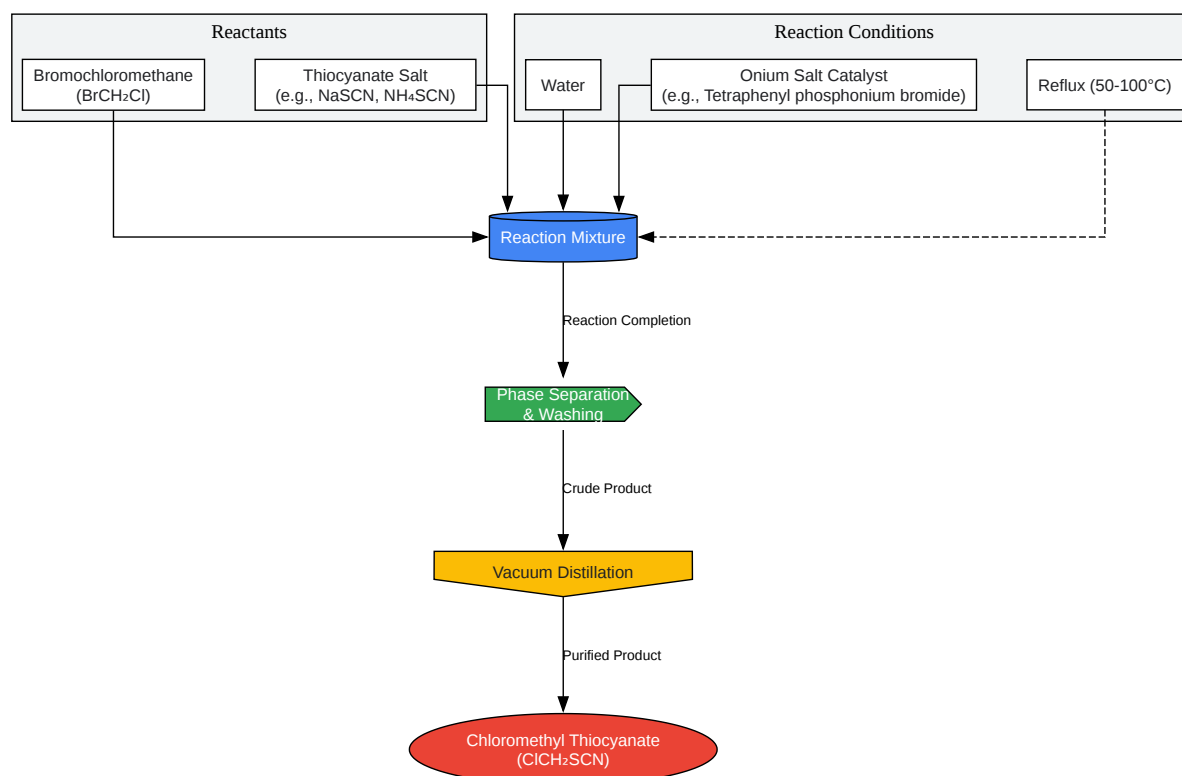
- Bromochloromethane (129.5 grams, 1 mole)
- Ammonium thiocyanate (76 grams, 1 mole)
- Water (100 grams)
- Benzyl triethyl ammonium chloride (4 grams)

### Procedure:

- A solution of 76 grams of ammonium thiocyanate in 100 grams of water is prepared.
- 129.5 grams of bromochloromethane are added to the solution.
- 4 grams of benzyl triethyl ammonium chloride are added as a catalyst.
- The mixture is boiled at reflux for 5 hours with intensive stirring.
- The organic phase is then separated, washed with water, and distilled under vacuum to isolate the pure **chloromethyl thiocyanate**.<sup>[5]</sup>

## Synthesis Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **chloromethyl thiocyanate** from bromochloromethane and a thiocyanate salt.



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Caption: Synthesis workflow of **Chloromethyl Thiocyanate**.

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